

2-Ethylbutyl Acetate: A Technical Guide to Industrial Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylbutyl acetate

Cat. No.: B155402

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Abstract

2-Ethylbutyl acetate, a carboxylic ester with a characteristic fruity odor, holds a significant position in various industrial sectors.^{[1][2][3]} This technical guide provides a comprehensive overview of its chemical and physical properties, primary industrial applications, and the methodologies relevant to its synthesis and quality control. The information is tailored for researchers, scientists, and professionals in drug development who may encounter this compound as a solvent, intermediate, or formulation component.

Chemical and Physical Properties

2-Ethylbutyl acetate is a clear, colorless liquid.^{[1][2]} It is a flammable liquid and vapor.^{[4][5]} Key physical and chemical properties are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **2-Ethylbutyl Acetate**

Property	Value	Source
Molecular Formula	C8H16O2	[6]
Molecular Weight	144.21 g/mol	[6]
CAS Number	10031-87-5	[4][5][6]
Appearance	Clear, colorless liquid	[1][2][6]
Odor	Fruity, somewhat oily	[1]
Boiling Point	160-163 °C at 740-760 mmHg	[1][2]
Melting Point	< -100 °C	[2][7]
Density	0.876 - 0.884 g/mL at 20-25 °C	[1][2]
Refractive Index	1.409 - 1.412 at 20 °C	[1][8]

Table 2: Solubility and Safety Data for **2-Ethylbutyl Acetate**

Property	Value	Source
Solubility in Water	0.06% (6.4 mg/mL at 20 °C)	[1][2][7]
Solubility in Organic Solvents	Soluble in alcohol, miscible with oils	[1]
Flash Point	52.78 - 53 °C (127 °F) (closed cup)	[8][9]
Hazard Classifications	Flammable Liquid, Category 3	[9]
Signal Word	Warning	[5][9]

Industrial Applications

The industrial utility of **2-Ethylbutyl acetate** is primarily centered around its properties as a solvent and its organoleptic characteristics.

Solvent Applications

2-Ethylbutyl acetate is an effective solvent for nitrocellulose lacquers.[1] Its moderate boiling point and good solvency make it suitable for various coating formulations. It is also used in other industrial applications requiring a solvent with its specific evaporation rate and compatibility profile.

Fragrance and Flavoring Agent

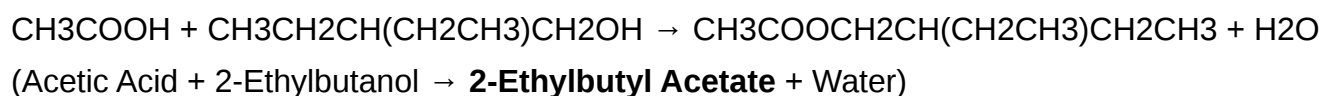
With its sweet, fruity aroma and taste reminiscent of pear and strawberry, **2-Ethylbutyl acetate** is utilized in the fragrance and flavor industries.[1] It is particularly valued in perfumery for providing fruity notes and enhancing aldehydic and rosy fragrance types.[1] In the flavor industry, it is used in trace amounts in fruit complexes.[1] Its use as a flavoring agent is regulated, for instance, by the FDA (21 CFR 172.515).

Experimental Protocols

Synthesis of 2-Ethylbutyl Acetate

The industrial synthesis of **2-Ethylbutyl acetate** is typically achieved through the esterification of 2-ethylbutanol with either acetic anhydride or acetic acid.[1] The reaction is generally catalyzed by a strong acid, such as sulfuric acid.[1]

Reaction:



A general laboratory-scale procedure would involve refluxing a mixture of 2-ethylbutanol, acetic acid, and a catalytic amount of sulfuric acid. The water produced during the reaction is removed to drive the equilibrium towards the product side. The crude product is then washed with a sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with water to remove any remaining salts. Finally, the **2-ethylbutyl acetate** is purified by distillation.

Quality Control

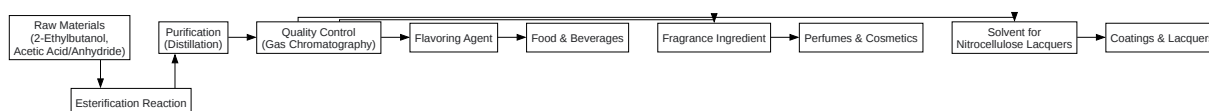
Ensuring the purity of **2-Ethylbutyl acetate** is critical for its industrial applications, especially in the flavor and fragrance industries.[10] A key analytical technique for quality control is Gas Chromatography (GC).[10]

Gas Chromatography (GC) for Purity Assay:

- Objective: To determine the purity of **2-Ethylbutyl acetate** and identify any impurities.
- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or equivalent).
- Carrier Gas: Helium or Nitrogen.
- Injector and Detector Temperature: Typically set around 250 °C.
- Oven Temperature Program: An initial temperature of around 60-80 °C, held for a few minutes, followed by a temperature ramp (e.g., 10 °C/min) to a final temperature of around 200-250 °C.
- Sample Preparation: The **2-Ethylbutyl acetate** sample is diluted in a suitable solvent (e.g., ethanol or hexane) before injection.
- Analysis: The retention time of the main peak is compared with a standard of **2-Ethylbutyl acetate** for identification. The area of the peak is used to quantify the purity, typically expressed as a percentage. For food-grade applications, a minimum purity of 98.0% is often required.^[10]

Logical Workflow of Industrial Utilization

The following diagram illustrates the typical lifecycle and industrial application workflow for **2-Ethylbutyl acetate**, from its synthesis to its end-use in various products.



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Industrial workflow of **2-Ethylbutyl acetate**.

Safety and Handling

2-Ethylbutyl acetate is a flammable liquid and should be handled with appropriate safety precautions.[4] It should be kept away from heat, sparks, open flames, and other ignition sources.[5][11] Use in a well-ventilated area is recommended. It is incompatible with strong oxidizing agents, strong acids, and strong bases.[4] Personal protective equipment, including gloves and eye protection, should be worn when handling this chemical.[5]

Conclusion

2-Ethylbutyl acetate is a versatile chemical with established roles in the coatings, fragrance, and flavor industries. Its synthesis is straightforward, and its quality can be reliably assessed using standard analytical techniques like gas chromatography. A thorough understanding of its properties, applications, and handling requirements is essential for its safe and effective use in research, development, and manufacturing.

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